

Technical Guide: Boc-Val-Arg-AMC and its Analog in Protease Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Boc-Val-Arg-AMC**

Cat. No.: **B15552571**

[Get Quote](#)

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Boc-Val-Arg-AMC** is not readily available in public domains. This guide leverages data from the closely related and frequently cited analog, Boc-Val-Pro-Arg-AMC, to provide a detailed overview of its safety, handling, and application. Researchers should always consult the specific SDS provided by their supplier for the exact compound in use.

This technical guide is intended for researchers, scientists, and drug development professionals, providing in-depth information on the fluorogenic peptide substrate commonly used in the study of proteases.

Core Compound Information

Boc-Val-Arg-AMC is a synthetic peptide substrate used for the sensitive detection of certain protease activities. The N-terminal Boc (tert-butyloxycarbonyl) group is a protecting group, and the C-terminal AMC (7-amino-4-methylcoumarin) is a fluorophore. Upon enzymatic cleavage of the amide bond between Arginine and AMC, the free AMC fluoresces, providing a measurable signal proportional to enzyme activity. Due to the prevalence of data for its analog, this guide will focus on Boc-Val-Pro-Arg-AMC.

Safety and Handling

While a specific, downloadable Safety Data Sheet for **Boc-Val-Arg-AMC** is not widely available, information for the similar compound Boc-Val-Pro-Arg-AMC provides essential safety guidance.

Hazard Identification

Based on available data for Boc-Val-Pro-Arg-AMC, the compound is classified with the following hazard statements:

- H303: May be harmful if swallowed.
- H313: May be harmful in contact with skin.
- H333: May be harmful if inhaled.

The corresponding R-phrases are:

- R20: Harmful by inhalation.
- R21: Harmful in contact with skin.
- R22: Harmful if swallowed.

Personal Protective Equipment (PPE)

Standard laboratory PPE should be employed when handling this compound, including:

- Safety glasses or goggles
- Lab coat
- Gloves (e.g., nitrile)

Storage and Stability

Proper storage is crucial to maintain the integrity of the compound.

- Long-term storage: -20°C to -80°C.
- Short-term storage of stock solutions: -20°C for up to one month, or -80°C for up to six months.
- Protect from light and moisture.

- Avoid repeated freeze-thaw cycles.

Physicochemical and Spectroscopic Data

The following tables summarize the key quantitative data for Boc-Val-Pro-Arg-AMC.

Property	Value
Molecular Weight	741.75 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO
Purity	≥98% (HPLC)

Spectroscopic Property	Wavelength (nm)
Excitation Wavelength	341 - 380 nm
Emission Wavelength	441 - 460 nm

Experimental Protocols

Boc-Val-Pro-Arg-AMC is a versatile substrate for various proteases. Below are generalized protocols for its use in enzyme assays.

Preparation of Stock and Working Solutions

Stock Solution (10 mM):

- Weigh out 1 mg of Boc-Val-Pro-Arg-AMC powder.
- Dissolve in 135 µL of DMSO.
- Aliquot and store at -20°C or -80°C.

Working Solution:

- Dilute the stock solution to the desired final concentration in an appropriate assay buffer (e.g., 50 mM Tris-HCl, pH 8.0).
- Prepare fresh before each experiment and protect from light.

General Enzyme Activity Assay

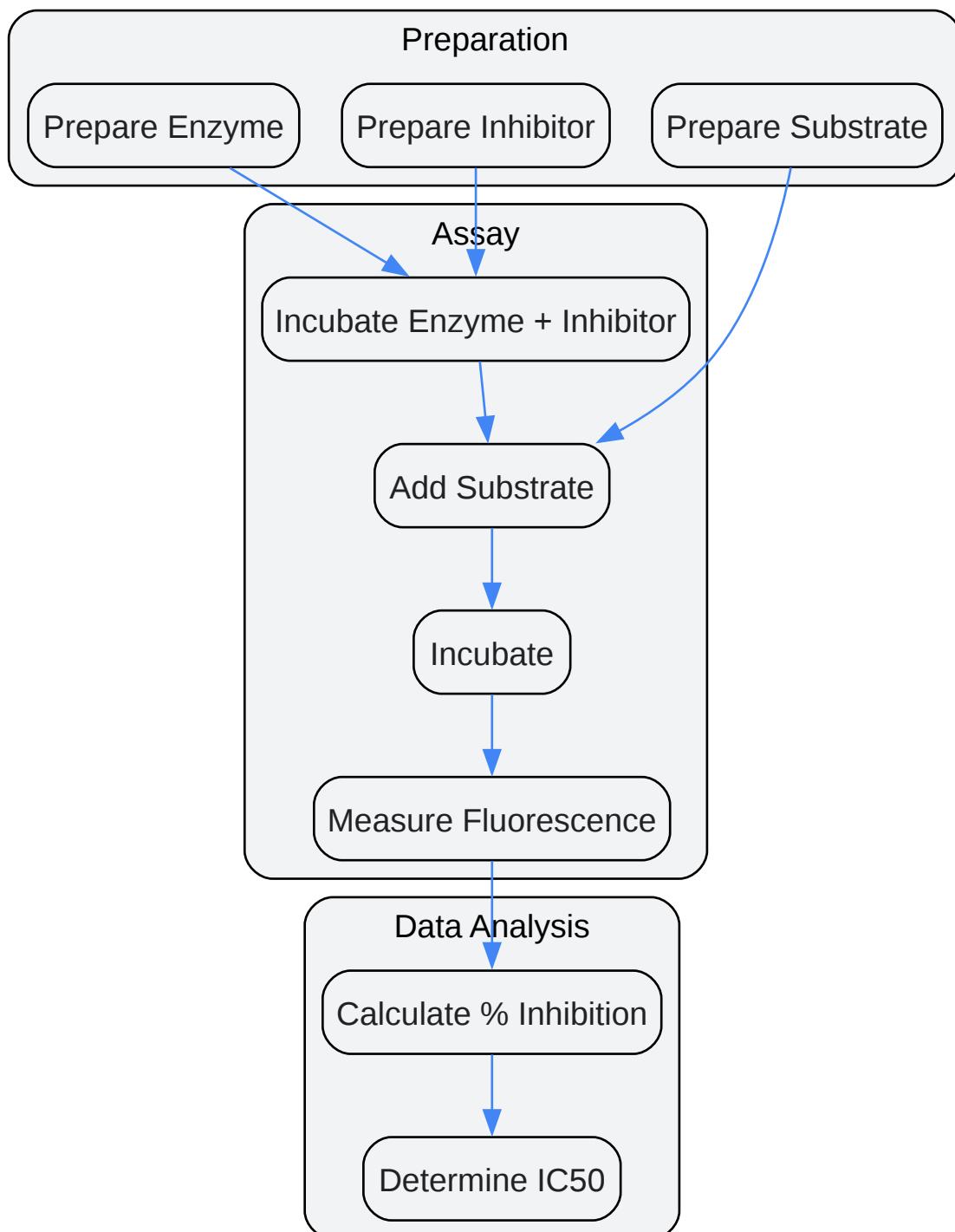
This protocol provides a framework for measuring the activity of a trypsin-like serine protease.

- Enzyme Preparation: Prepare a diluted solution of the enzyme of interest in the assay buffer.
- Reaction Initiation: In a microplate well, combine the diluted enzyme with the Boc-Val-Pro-Arg-AMC working solution.
- Incubation: Incubate the mixture at the optimal temperature for the enzyme (e.g., 37°C or 55°C) for a defined period (e.g., 10-60 minutes).
- Fluorescence Measurement: Measure the fluorescence intensity using a microplate reader with excitation at ~360-380 nm and emission at ~440-460 nm.
- (Optional) Reaction Termination: The reaction can be stopped by adding a stopping agent, such as a mixture of methanol, n-butanol, and distilled water (35:30:35, v/v/v).[\[1\]](#)

Visualizations

Signaling Pathway: Protease-Mediated Cleavage

The following diagram illustrates the basic mechanism of action for a fluorogenic substrate like **Boc-Val-Arg-AMC**.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. adipogen.com [adipogen.com]
- To cite this document: BenchChem. [Technical Guide: Boc-Val-Arg-AMC and its Analogs in Protease Research]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15552571#safety-data-sheet-for-boc-val-arg-amc\]](https://www.benchchem.com/product/b15552571#safety-data-sheet-for-boc-val-arg-amc)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com